

# N6-Dimethylaminomethylidene Isoguanosine: A Technical Overview

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## Compound of Interest

Compound Name: *N6-Dimethylaminomethylidene isoguanosine*

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Introduction: **N6-Dimethylaminomethylidene isoguanosine** is a modified nucleoside, an analogue of the naturally occurring isoguanosine. While isoguanosine itself has been a subject of interest for its unique base-pairing properties and potential therapeutic applications, detailed experimental data on this specific N6-substituted derivative remains limited in publicly accessible literature. This guide provides a comprehensive overview of its inferred chemical properties, a plausible synthetic route, and a proposed experimental workflow for its characterization, drawing upon established knowledge of related nucleoside chemistry. This document is intended to serve as a foundational resource for researchers interested in the synthesis and evaluation of novel isoguanosine analogues.

## Core Chemical Properties

Quantitative data for **N6-Dimethylaminomethylidene isoguanosine** is not readily available. The following table summarizes the known properties of the parent compound, isoguanosine, to provide a comparative baseline. The predicted properties for the target compound are based on these values and the addition of the N6-dimethylaminomethylidene group.

Property	Isoguanosine	N6-Dimethylaminomethylidene Isoguanosine (Predicted)
Molecular Formula	C <sub>10</sub> H <sub>13</sub> N <sub>5</sub> O <sub>5</sub> [1]	C <sub>13</sub> H <sub>18</sub> N <sub>6</sub> O <sub>5</sub>
Molecular Weight	283.24 g/mol [1]	338.32 g/mol
CAS Number	1818-71-9[1]	Not available
Appearance	Solid	Solid (Predicted)
Solubility	Limited water solubility	Likely soluble in organic solvents (e.g., DMSO, DMF)
pKa	Data not readily available	Data not readily available
Melting Point	>360 °C (for isoguanine)[2]	Data not available

## Synthetic Methodology

A definitive, published synthesis protocol for **N6-Dimethylaminomethylidene isoguanosine** is not currently available. However, a plausible route can be devised based on standard methodologies for the modification of the N6-amino group of purine nucleosides. The use of dialkylformamidines as protecting groups for the exocyclic amino function of adenosine is a well-established technique and can be adapted for isoguanosine.

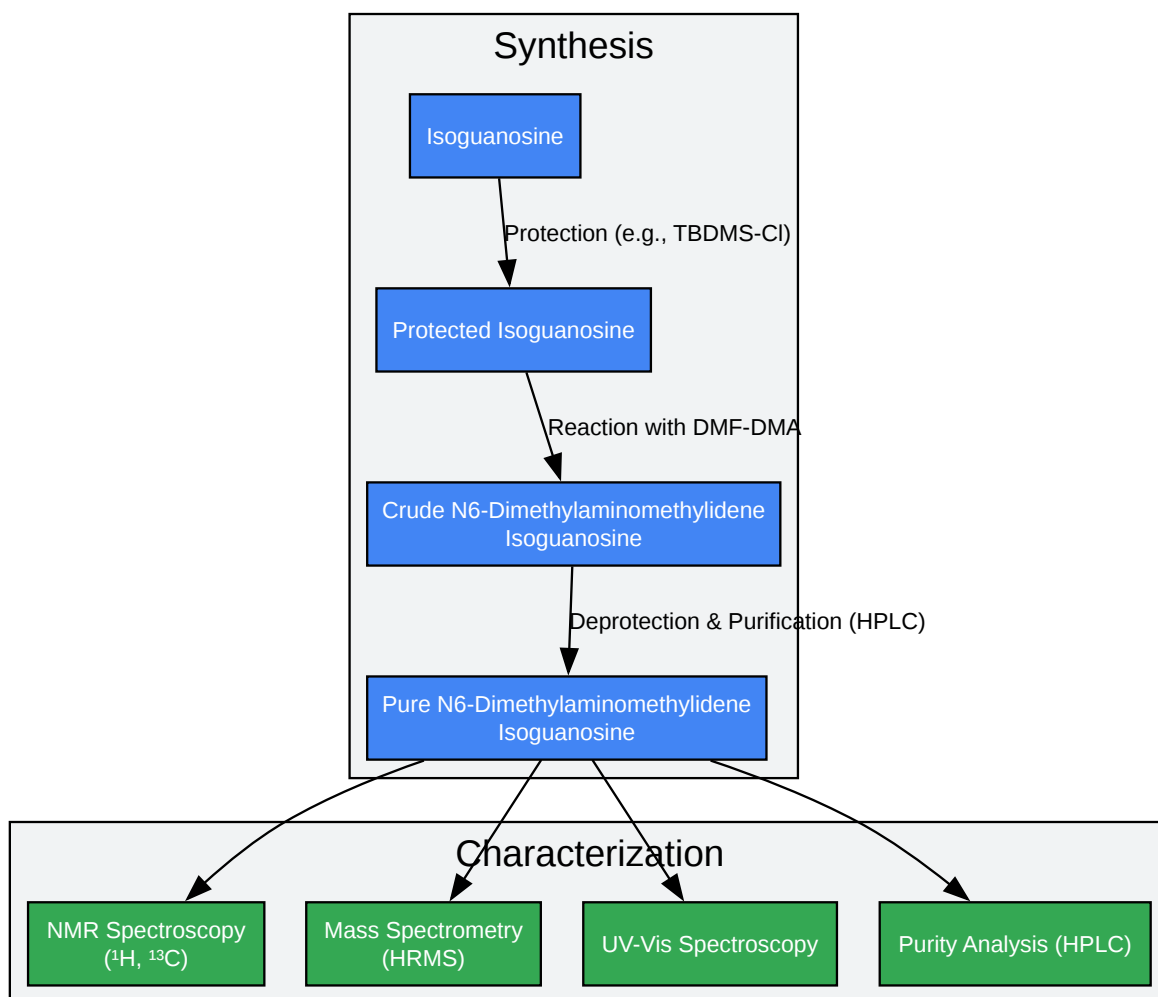
### Proposed Synthetic Protocol:

- **Protection of Ribose Hydroxyls:** Isoguanosine is first treated with an appropriate protecting group reagent, such as TBDMS-Cl (tert-butyldimethylsilyl chloride) or acetic anhydride, to protect the hydroxyl groups of the ribose sugar. This prevents unwanted side reactions during the subsequent modification of the purine base.
- **Formation of the N6-Dimethylaminomethylidene Adduct:** The protected isoguanosine is then reacted with dimethylformamide dimethyl acetal (DMF-DMA). This reagent serves as the source of the dimethylaminomethylidene group. The reaction is typically carried out in an anhydrous aprotic solvent, such as dimethylformamide (DMF) or dichloromethane (DCM), and may be heated to drive the reaction to completion.

- Deprotection: Following the successful modification of the N6-amino group, the protecting groups on the ribose hydroxyls are removed. The choice of deprotection agent and conditions depends on the specific protecting groups used in the first step. For example, silyl protecting groups are typically removed using a fluoride source, such as tetrabutylammonium fluoride (TBAF).
- Purification: The final product is purified using standard chromatographic techniques, such as silica gel column chromatography or high-performance liquid chromatography (HPLC), to yield pure **N6-Dimethylaminomethylidene isoguanosine**.

Experimental Workflow for Synthesis and Characterization:

## Synthesis and Characterization Workflow



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Caption: A logical workflow for the synthesis and subsequent characterization of **N6-Dimethylaminomethylidene isoguanosine**.

## Potential Biological Activity and Signaling Pathways

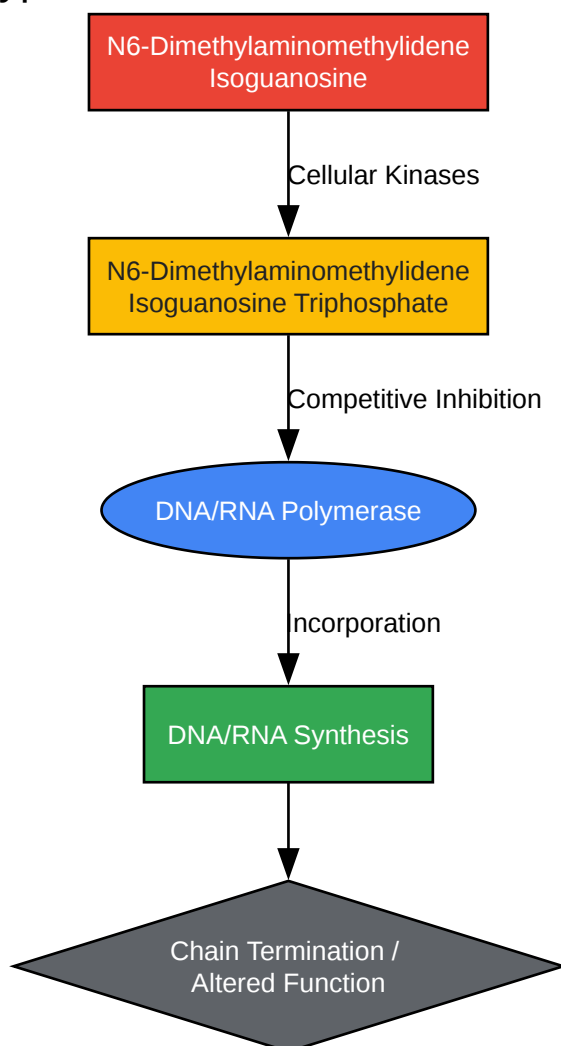
While the specific biological functions of **N6-Dimethylaminomethylidene isoguanosine** have not been reported, N6-substituted purine nucleosides, in general, are known to exhibit a range of biological activities. They can act as agonists or antagonists of purinergic receptors, or they

can be incorporated into nucleic acids, potentially leading to chain termination or altered protein binding. Given that various N6-substituted adenosine analogues have shown antitumor properties[3], it is plausible that **N6-Dimethylaminomethylidene isoguanosine** could be investigated for similar activities.

#### Hypothetical Signaling Pathway Involvement:

Modified nucleosides can exert their effects through various mechanisms. One common pathway involves their phosphorylation by cellular kinases to the triphosphate form, which can then compete with natural nucleoside triphosphates for incorporation into DNA or RNA by polymerases. This can lead to the termination of nucleic acid synthesis or the introduction of mutations.

#### Hypothetical Mechanism of Action



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Caption: A generalized signaling pathway illustrating how a modified nucleoside like **N6-Dimethylaminomethylidene isoguanosine** might interfere with nucleic acid synthesis.

Disclaimer: The information provided in this technical guide regarding the synthesis, properties, and biological activity of **N6-Dimethylaminomethylidene isoguanosine** is largely predictive and based on the known chemistry of related compounds. Further experimental validation is required to confirm these characteristics.

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## References

- 1. Isoguanosine | C<sub>10</sub>H<sub>13</sub>N<sub>5</sub>O<sub>5</sub> | CID 65085 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Isoguanine | C<sub>5</sub>H<sub>5</sub>N<sub>5</sub>O | CID 76900 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Some short-chain N6-substituted adenosine analogues with antitumor properties - PubMed [pubmed.ncbi.nlm.nih.gov]
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